

Detailed Analysis of TMI-1 (Thiomorpholin Hydroxamate) in Cancer

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Compound Focus: **TMI-1**

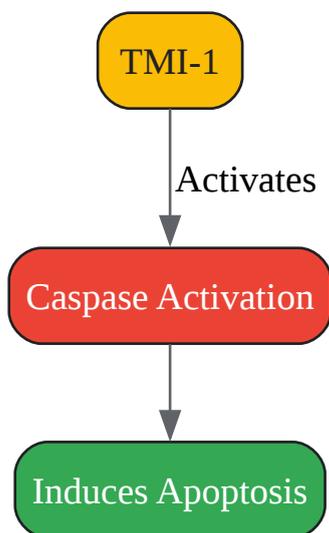
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This compound represents a promising repositioning of a metalloproteinase inhibitor for oncology. The data below summarizes its cytotoxic activity and synergistic potential.

Aspect	Experimental Findings
Cytotoxic Selectivity	Highly selective for tumor cells at submicromolar range (ED ₅₀ : 0.6 μM to 12.5 μM across 34/40 tumor cell lines). Non-malignant cells remained resistant even at high concentrations [1].
Efficacy in Models	Active against triple-negative (TN) and ERBB2-overexpressing breast cancer cell lines. In vivo, 100 mg/kg/day in MMTV-ERBB2/neu mice induced tumor apoptosis and inhibited tumor development without adverse effects [1].
Synergistic Combinations	Shows strong synergistic effects when combined with standard chemotherapies (docetaxel, doxorubicin) and the targeted therapy lapatinib [1].
Mechanism of Action	Mediates selective tumor cell death through caspase-dependent apoptosis [1].

The proposed mechanism of action for **TMI-1**, based on the research findings, involves triggering caspase-dependent apoptosis selectively in tumor cells. The diagram below outlines this signaling pathway.



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TMI-1 induced apoptosis pathway

Experimental Protocols for **TMI-1** (Thiomorpholin Hydroxamate)

For researchers aiming to replicate or build upon these findings, here are the key methodologies related to the anti-cancer **TMI-1**.

- **Cell Viability and Survival Assays:** The effect of **TMI-1** on cell survival was tested across a panel of breast tumor cell lines (luminal, basal, ERBB2-overexpressing) and compared to non-malignant cells [1] [2].
- **Cell Cycle and Apoptosis Analysis:** Studies measured effects on the cell cycle and both extrinsic and intrinsic apoptotic pathways. Caspase dependence was confirmed using specific inhibitors like Z-VAD-FMK [1].
- **In Vivo Efficacy Studies:** Transgenic MMTV-ERBB2/neu mice were treated with **TMI-1** at a dose of 100 mg/kg/day. Tumor apoptosis, occurrence, and development were monitored [1] [2].
- **Synergy Studies:** The compound was associated with docetaxel, doxorubicin, and lapatinib to identify synergistic effects [1].

How to Proceed with Your Research

Given the different meanings of **TMI-1**, your next steps will depend on your specific research interest.

- **If you are focused on cancer therapeutics and drug development**, the **thiomorpholin hydroxamate compound** is your primary target. The existing data strongly supports its potential, especially for aggressive breast cancer subtypes and in combination therapy.
- **If your work involves overcoming multidrug resistance in leukemia**, the natural product **TMI isoflavone** could be a promising candidate for further investigation.
- **If your field is live-cell imaging and signal transduction**, the **Temporally Multiplexed Imaging** technique offers a powerful new method for multiplexed analysis in single cells.

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References

1. Tumor Selective Cytotoxic Action of a Thiomorpholin ... [pmc.ncbi.nlm.nih.gov]
2. Tumor Selective Cytotoxic Action of a Thiomorpholin ... [journals.plos.org]

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